

# Application Notes and Protocols for 5-(4-Fluorophenyl)valeric Acid Reactions

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## Compound of Interest

Compound Name: 5-(4-Fluorophenyl)valeric acid

Cat. No.: B1349314

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These application notes provide a comprehensive overview of the synthesis and common reactions of **5-(4-Fluorophenyl)valeric acid**, a valuable building block in medicinal chemistry and organic synthesis. The protocols detailed below are based on established chemical principles and literature precedents, offering guidance for laboratory-scale preparations.

## Physicochemical Properties and Spectroscopic Data

**5-(4-Fluorophenyl)valeric acid** is a white to light yellow crystalline powder.<sup>[1][2]</sup> Its key properties and spectroscopic data are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>13</sub> FO <sub>2</sub>	
Molecular Weight	196.22 g/mol	
Melting Point	75-79 °C	
Boiling Point	335.6 ± 25.0 °C (Predicted)	[2]
CAS Number	24484-22-8	

## Spectroscopic Data Summary

Technique	Data
<sup>1</sup> H NMR	Estimated chemical shifts (CDCl <sub>3</sub> , 400 MHz): δ 7.15 (t, 2H), 7.00 (t, 2H), 2.62 (t, 2H), 2.35 (t, 2H), 1.65 (m, 4H).
<sup>13</sup> C NMR	Estimated chemical shifts (CDCl <sub>3</sub> , 100 MHz): δ 179.5 (C=O), 161.5 (d, J=243 Hz, C-F), 137.9 (C), 129.8 (d, J=8 Hz, CH), 115.2 (d, J=21 Hz, CH), 35.2 (CH <sub>2</sub> ), 33.8 (CH <sub>2</sub> ), 30.9 (CH <sub>2</sub> ), 24.8 (CH <sub>2</sub> ).
IR (Infrared)	Characteristic Absorptions: ~2950 cm <sup>-1</sup> (O-H stretch, carboxylic acid), ~1700 cm <sup>-1</sup> (C=O stretch, carboxylic acid), ~1220 cm <sup>-1</sup> (C-F stretch).
Mass Spectrometry (EI)	Expected m/z: 196 (M <sup>+</sup> ), 179, 151, 123, 109, 95. [3]

## Experimental Protocols

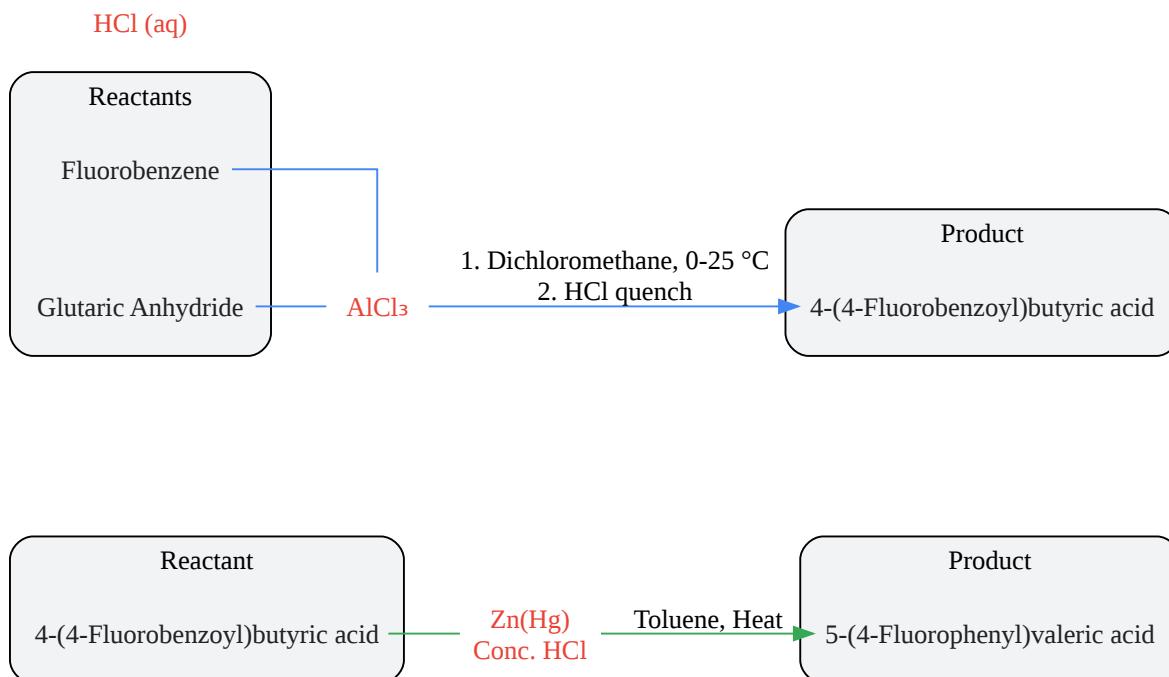
### Synthesis of 5-(4-Fluorophenyl)valeric Acid

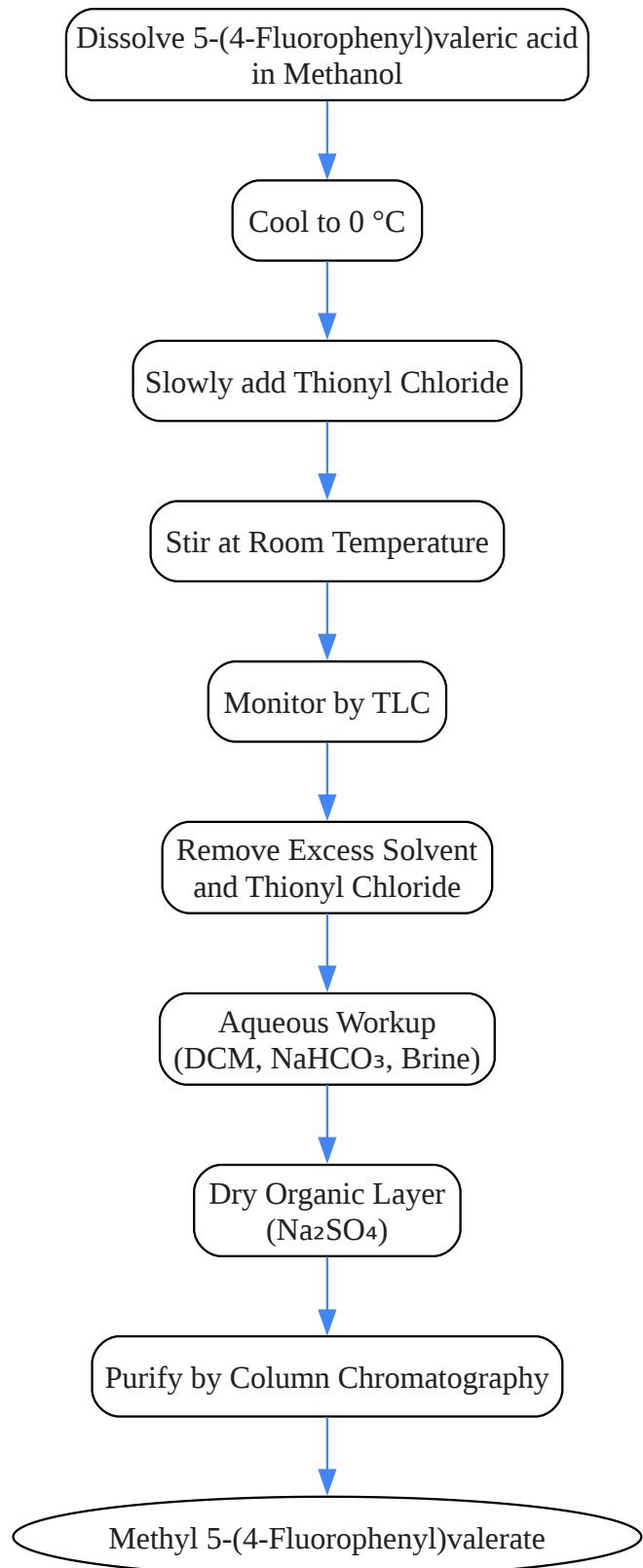
The synthesis of **5-(4-Fluorophenyl)valeric acid** is typically achieved in a two-step process starting from fluorobenzene and glutaric anhydride. The initial Friedel-Crafts acylation yields 4-(4-fluorobenzoyl)butyric acid, which is subsequently reduced to the final product.

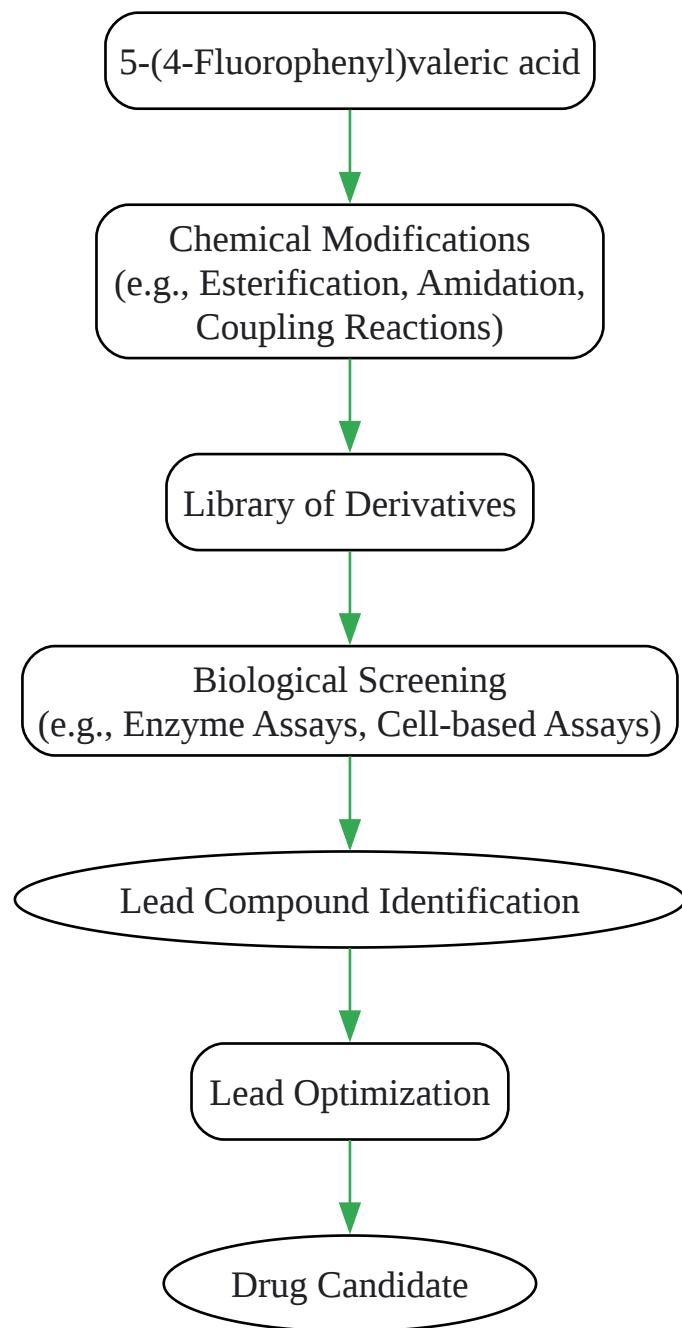
#### Step 1: Synthesis of 4-(4-Fluorobenzoyl)butyric Acid

This protocol is adapted from a patented procedure.[4][5]

Reaction:





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## References

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